

Physicochemical Properties of 2-Chlorophenylglycine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorophenylglycine

Cat. No.: B1296332

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Chlorophenylglycine**, a key intermediate in the synthesis of pharmaceuticals, notably the antiplatelet agent Clopidogrel.^{[1][2][3]} This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by presenting key data, detailed experimental protocols, and logical workflows to facilitate its application in research and development.

Core Physicochemical Data

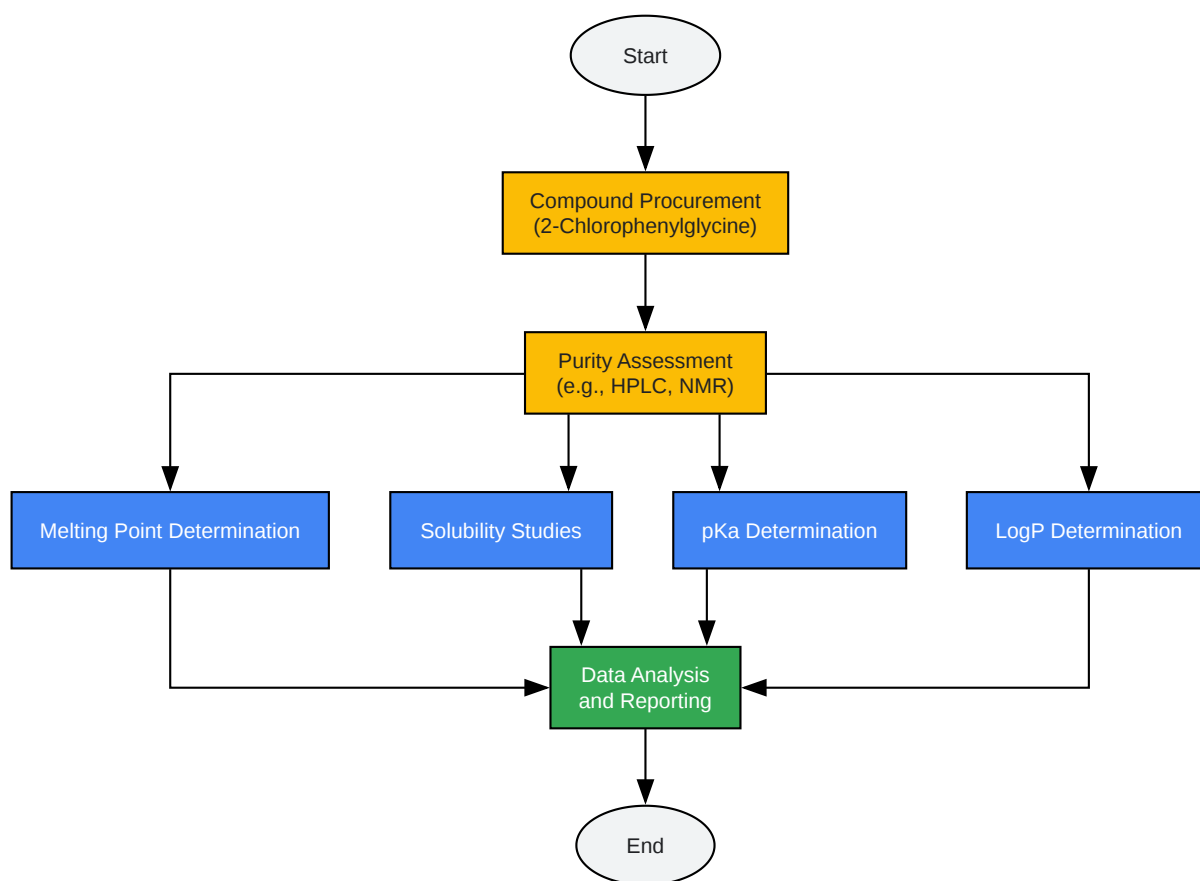
The physicochemical properties of **2-Chlorophenylglycine** are fundamental to its handling, formulation, and reactivity. The following tables summarize the key quantitative data available for this compound. It is important to note that **2-Chlorophenylglycine** can exist as a racemic mixture (DL-form) or as individual enantiomers (D- and L-forms), which may influence its physical properties.^[2]

Identifier	Value	Source
IUPAC Name	2-amino-2-(2-chlorophenyl)acetic acid	[4] [5] [6]
Synonyms	DL-o-Chlorophenylglycine, DL-alpha-Amino-2-chlorophenylacetic acid	[2]
CAS Number	141196-64-7 (racemic), 88744-36-9, 86169-24-6 (D-form)	[1] [5] [7]
Molecular Formula	C ₈ H ₈ ClNO ₂	[2] [4] [5]
Molecular Weight	185.61 g/mol	[2] [4] [5]

Property	Value	Notes	Source
Melting Point	182.9 °C	[5]	
185.4-186.8 °C	[3][8]		
186 °C (decomposes)	[9]		
190-200 °C (decomposes)	May vary	[2]	
197-199 °C	[10]		
218-220 °C (decomposes)	For S-(+)-2-(2-Chloro Phenyl)Glycine	[11]	
Boiling Point	318.8 °C at 760 mmHg	[4]	
Density	1.392 g/cm ³	[4]	
pKa	1.69 ± 0.10	Predicted	[11]
LogP	1.54	Predicted	[9]
Solubility	Slightly soluble in water; soluble in dilute aqueous acids and alkalis.	Qualitative	[2]

Role in Pharmaceutical Synthesis

2-Chlorophenylglycine is a critical chiral building block in the synthesis of several active pharmaceutical ingredients (APIs).[2] Its most prominent role is in the production of Clopidogrel, where the (S)-enantiomer is a key precursor. The following diagram illustrates a simplified synthetic pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Clopidogrel Bisulfate Intermediate (2-(2-Chlorophenyl)glycine) Online | Clopidogrel Bisulfate Intermediate (2-(2-Chlorophenyl)glycine) Manufacturer and Suppliers [scimplify.com]
- 2. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 3. 2-(2-Chlorophenyl)glycine | 88744-36-9 [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. 2-(2-Chlorophenyl)glycine | C₈H₈ClNO₂ | CID 290729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. clearsynth.com [clearsynth.com]
- 8. US20040176637A1 - Process for preparation of 2-chlorophenylglycine derivatives and enantiomerically separation - Google Patents [patents.google.com]
- 9. 2-Chlorophenylglycine | CAS#:88744-36-9 | Chemsrsc [chemsrc.com]
- 10. indiamart.com [indiamart.com]
- 11. 2-Chlorophenyl Glycine [chembk.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Chlorophenylglycine: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296332#physicochemical-properties-of-2-chlorophenylglycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com